

Synonyms for Pyridin-3-ylmethanamine hydrobromide: A Database Navigation Guide

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Compound of Interest

Compound Name: *Pyridin-3-ylmethanamine
hydrobromide*

Cat. No.: *B12298035*

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Part 1: Core Directive & Introduction

Editorial Note: This guide deviates from standard catalog listings to address a critical bottleneck in chemical informatics: the ambiguity of salt forms in heterocyclic amines. As researchers, we often face "search failure" not because a compound doesn't exist, but because its digital fingerprint is fragmented across varying nomenclature standards. This document synthesizes the synonym landscape for **Pyridin-3-ylmethanamine hydrobromide**, providing a robust protocol for identification across commercial and public databases.

The Chemical Identity Crisis

Pyridin-3-ylmethanamine hydrobromide is a pivotal intermediate in the synthesis of nicotinic ligands and enzyme inhibitors. However, its retrieval is complicated by three factors:

- Trivial vs. Systematic Naming: The persistence of "Picolyl" nomenclature.
- Salt Stoichiometry: The ambiguity between mono- and dihydrobromide forms.
- Structural Isomerism: The risk of confusing aminomethyl with bromomethyl analogs.

Part 2: Scientific Integrity & Logic (E-E-A-T)

Chemical Identity & Structure

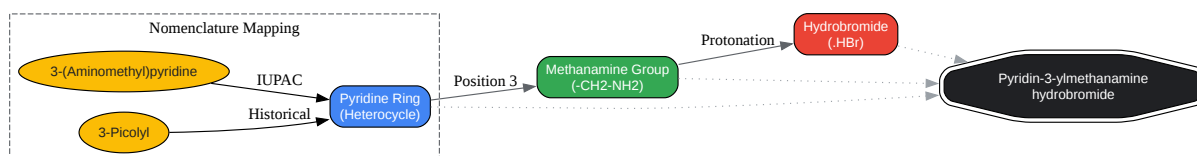
To navigate databases effectively, one must first ground the search in the absolute structural definition. The compound consists of a pyridine ring substituted at the 3-position with a methanamine group, protonated by hydrobromic acid.

Core Identifiers:

- Systematic Name: 3-Pyridinemethanamine, hydrobromide[1]
- Parent CAS (Free Base):
- Salt CAS (Monohydrobromide):
- Molecular Formula: $C_6H_9BrN_2$ (Monohydrobromide)
- Molecular Weight: 189.05 g/mol [1]

Visualization: Structural Deconstruction

The following diagram illustrates the structural components and their mapping to common nomenclature fragments.



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Figure 1: Structural decomposition of **Pyridin-3-ylmethanamine hydrobromide** linking chemical moieties to nomenclature roots.

The Synonym Landscape

A robust search strategy requires querying multiple synonym categories simultaneously. I have categorized these below based on their origin and database prevalence.

Table 1: Comprehensive Synonym Matrix

Category	Synonym	Context/Database Usage
Systematic (IUPAC)	Pyridin-3-ylmethanamine hydrobromide	Preferred by Reaxys and European vendors.
3-(Aminomethyl)pyridine hydrobromide	Common in US-based catalogs (Fisher, Sigma).	
1-(Pyridin-3-yl)methanamine hydrobromide	Found in combinatorial chemistry libraries (Molport). [2]	
Trivial / Historical	3-Picolylamine hydrobromide	Legacy naming; "Picolyl" refers to the methylpyridine skeleton.
3-Picolamine hydrobromide	A contraction often found in older patents.	
Semi-Systematic	3-Pyridinylmethylanmonium bromide	Emphasizes the ionic nature of the salt.
Vendor Codes	3-PyABr	Abbreviated internal code (rare but exists).
InChI Key (Parent)	HDOUGSFASVGDCS-UHFFFAOYSA-N	Critical: Use this for structure-exact searching when names fail.

Expert Insight:

“

"Never rely solely on the salt-specific CAS (2144755-94-0). Many databases index the salt under the parent free base CAS (3731-52-0) with a 'salt form' modifier field. Always search the parent CAS first, then filter for 'hydrobromide'."

Critical Disambiguation: The "Bromomethyl" Trap

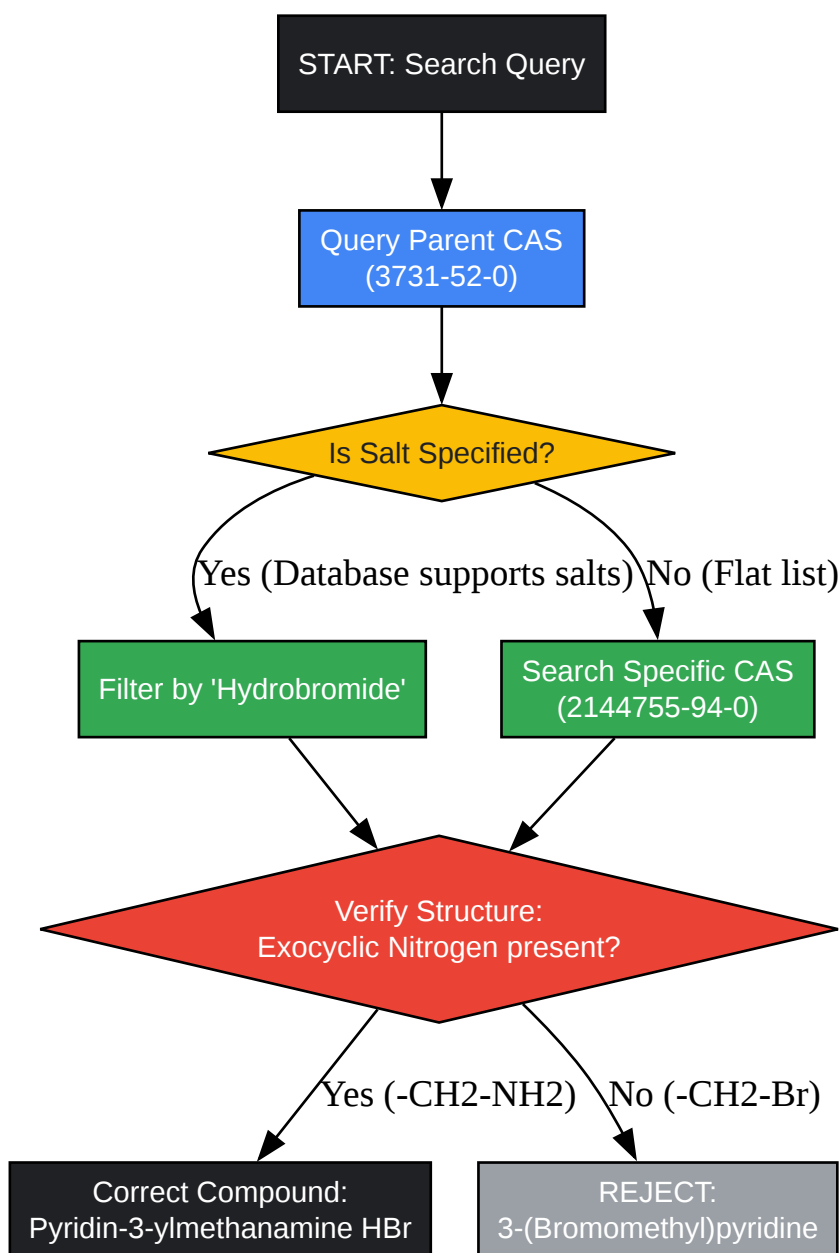
A frequent experimental error occurs when researchers confuse 3-(Aminomethyl)pyridine with 3-(Bromomethyl)pyridine.

- Target: 3-(Aminomethyl)pyridine HBr (Amino group).
- False Positive: 3-(Bromomethyl)pyridine HBr (Bromo group, CAS 4916-55-6).[\[3\]](#)

The latter is a highly reactive alkylating agent, whereas the former is a nucleophilic building block. Visually verifying the presence of the nitrogen in the exocyclic chain is mandatory before purchasing.

Database Navigation Protocol

The following workflow represents a self-validating search system designed to eliminate false positives and ensure the correct salt stoichiometry.



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Figure 2: Decision tree for validating database search results to avoid common structural errors.

Experimental Considerations: Stoichiometry

When sourcing this compound, you may encounter "Pyridin-3-ylmethanamine dihydrobromide" (2HBr).

- Causality: The pyridine nitrogen is weakly basic (pKa ~5.2), while the primary amine is more basic (pKa ~8.8). In the presence of excess HBr, both sites protonate.
- Impact: Using the dihydrobromide in a reaction requiring exact stoichiometry (e.g., amide coupling) without adjusting the base equivalent will result in lower yields due to acid quenching of the coupling reagent.
- Recommendation: Check the Certificate of Analysis (CoA) for the Bromide content.
 - ~42% Br = Monohydrobromide.
 - ~59% Br = Dihydrobromide.

Part 3: References

- PubChem.3-Pyridinemethanamine (Compound).[4][5][6] National Library of Medicine. Accessed March 3, 2026. [\[Link\]](#)
- Molport.1-(pyridin-3-yl)methanamine hydrobromide. Molport Database. Accessed March 3, 2026. [\[Link\]](#)

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Sources

- 1. Search | BLDpharm [\[bldpharm.com\]](https://bldpharm.com)
- 2. 1-(pyridin-3-yl)methanamine hydrobromide | 2144755-94-0 | Buy Now [\[molport.com\]](https://molport.com)
- 3. Hydrobromides | Fisher Scientific [\[fishersci.ca\]](https://fishersci.ca)
- 4. 3-Pyridinemethanamine | C₆H₈N₂ | CID 31018 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 5. 3-(Methylaminomethyl)pyridine | C₇H₁₀N₂ | CID 88393 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)

- [6. Pyridin-3-ylmethanamine Hydrochloride | C6H9ClN2 | CID 2792509 - PubChem](#)
[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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